

Technical Guide: ¹H NMR Analysis of Ethyl 5-ethoxy-2-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 5-ethoxy-2-hydroxybenzoate

CAS No.: 14160-70-4

Cat. No.: B087851

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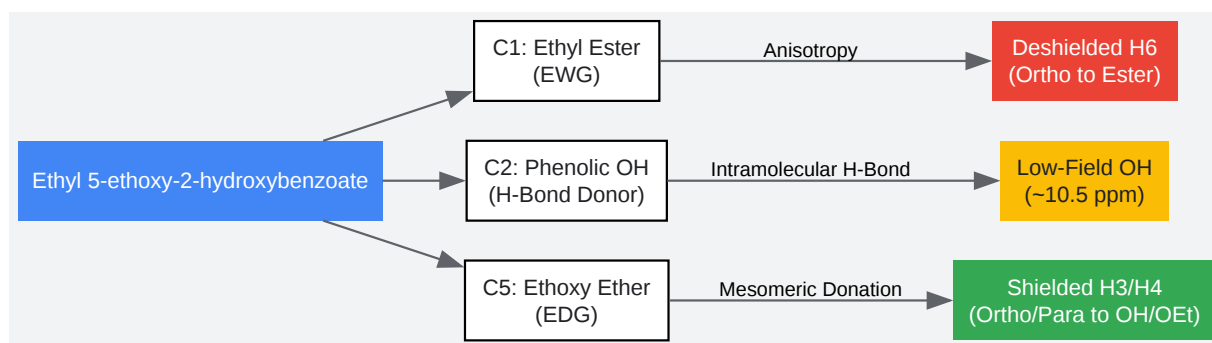
Executive Summary & Structural Logic

Ethyl 5-ethoxy-2-hydroxybenzoate presents a classic study in substituent effects on a benzene ring.^{[1][2]} For the analytical chemist, this molecule offers three distinct spectroscopic zones:

- The Chelated Phenol: A highly deshielded hydroxyl proton due to Resonance-Assisted Hydrogen Bonding (RAHB).^[1]
- The Trisubstituted Aromatic System: An AMX or ABX spin system characterized by specific ortho and meta couplings.^[1]
- The Dual Ethyl Environment: Two chemically distinct ethyl groups (ester vs. ether) that must be differentiated based on electronic deshielding.^[1]

Structural Visualization

The following diagram outlines the connectivity and logical flow for assignment.



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Figure 1: Structural logic map linking functional groups to expected NMR signals.[1][2]

Experimental Protocol

To ensure data integrity and reproducibility, the following protocol is recommended.

Solvent Selection: The Critical Variable[1]

- Recommended: Chloroform-d (CDCl_3)
[1][2]
 - Reasoning: Non-polar solvents promote the intramolecular hydrogen bond between the phenolic hydroxyl and the ester carbonyl.[1] This stabilizes the proton, resulting in a sharp, characteristic singlet downfield.[2]
- Alternative: DMSO-d₆
.
 - Warning: DMSO is a strong hydrogen bond acceptor.[1] It may compete with the intramolecular bond, potentially broadening the OH peak or shifting it, obscuring the diagnostic "chelate" shift.

Sample Preparation[1][2][3][4][5]

- Concentration: Dissolve 10–15 mg of sample in 0.6 mL of solvent. High concentrations can induce intermolecular stacking, slightly perturbing aromatic shifts.[1][2]
- Water Removal: Ensure the solvent is dry.[1] Trace water can exchange with the phenolic proton, broadening the signal or causing it to disappear (chemical exchange).
- Shimming: Focus on Z1 and Z2 shims.[1] The resolution of the aromatic coupling (splitting of ~3 Hz) requires a well-shimmed magnet.[1]

Spectral Interpretation & Assignment

Zone A: The Phenolic Proton (10.0 – 11.0 ppm)

In salicylates, the hydroxyl group at C2 forms a stable 6-membered ring with the carbonyl oxygen of the ester at C1.[1]

- Shift: 10.30 – 10.80 ppm (Singlet).[1]
- Mechanism: The hydrogen bond deshields the proton by pulling electron density toward the carbonyl oxygen.[1]
- Validation: Add a drop of
to the NMR tube.[1] Shake and re-acquire. This peak will disappear due to Deuterium exchange (
), confirming it is an exchangeable proton.[1][2]

Zone B: The Aromatic Region (6.8 – 7.5 ppm)

The molecule has three aromatic protons: H3, H4, and H6.[2][3]

- H3: Ortho to OH, Meta to OEt.
- H4: Meta to OH, Ortho to OEt.
- H6: Ortho to Ester, Meta to OEt.

Coupling Logic:

- H3 and H4 are adjacent (Ortho coupling, Hz).[\[1\]](#)[\[2\]](#)
- H4 and H6 are separated by one carbon (Meta coupling, Hz).[\[1\]](#)[\[2\]](#)
- H3 and H6 are para (Para coupling is usually negligible, Hz).[\[1\]](#)[\[2\]](#)

Proton	Chemical Shift ()	Multiplicity	Coupling ()	Assignment Logic
H-6	7.30 – 7.45 ppm	Doublet (d)	Hz	Most deshielded aromatic proton due to the ortho ester group (anisotropic cone).[1][2] Only shows meta-coupling to H4.
H-4	7.00 – 7.10 ppm	Doublet of Doublets (dd)	Hz	Shielded by the ortho ethoxy group.[1][2] Shows large ortho-coupling to H3 and small meta-coupling to H6.
H-3	6.85 – 6.95 ppm	Doublet (d)	Hz	Shielded by the ortho hydroxyl group.[1][2] Shows large ortho-coupling to H4.[1][2]

Zone C: The Aliphatic Region (1.3 – 4.5 ppm)

This molecule contains two ethyl groups.[1] Distinguishing them requires analyzing the electronegativity of their neighbors.[1]

- Ester Ethyl ():

- The

is attached to an oxygen which is attached to a carbonyl.^[1] The carbonyl withdraws electron density, deshielding this group significantly.^[2]

- : Quartet, ~4.35 – 4.45 ppm.^{[1][2]}

- : Triplet, ~1.38 – 1.42 ppm.^{[1][2]}

- Ether Ethyl (

at C5):

- The

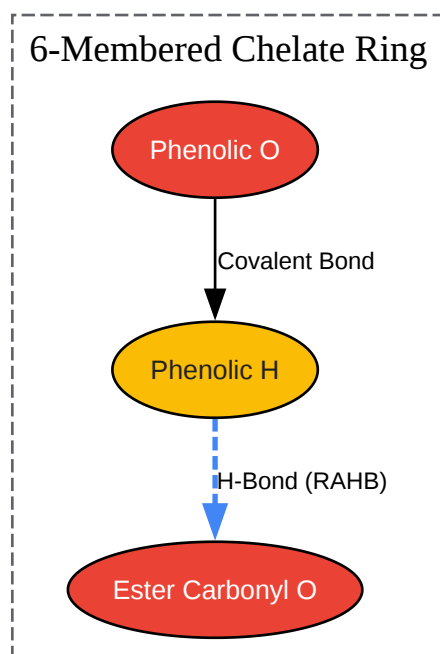
is attached to an ether oxygen.^[1] This is less deshielding than the ester oxygen.^[1]

- : Quartet, ~3.95 – 4.05 ppm.^{[1][2][4]}

- : Triplet, ~1.38 – 1.42 ppm (often overlaps with the ester methyl).^{[1][2]}

Intramolecular Hydrogen Bonding Mechanism

The stability of the phenolic signal is driven by the formation of a pseudo-ring structure.^[1] This is a critical quality attribute; if the OH peak is broad or shifted upfield (<10 ppm), it may indicate hydrolysis of the ester or impurities disrupting the bond.



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Figure 2: Resonance-Assisted Hydrogen Bond (RAHB) mechanism responsible for the downfield shift.^[1]

Summary of Chemical Shifts

Solvent:

, 300-400 MHz

Group	(ppm)	Multiplicity	Integration	Notes
OH	10.30 - 10.80	Singlet (s)	1H	Exchangeable; sharp due to H-bond.[1][2]
Ar-H (C6)	7.30 - 7.45	Doublet (d)	1H	Hz.[1][2]
Ar-H (C4)	7.00 - 7.10	dd	1H	Hz, Hz.[1][2]
Ar-H (C3)	6.85 - 6.95	Doublet (d)	1H	Hz.[1][2]
Ester	4.35 - 4.45	Quartet (q)	2H	Deshielded by ester carbonyl.[1][2]
Ether	3.95 - 4.05	Quartet (q)	2H	Typical alkoxy shift.[1][2]
Methyls	1.35 - 1.45	Multiplet (m)	6H	Overlapping triplets from both ethyl groups.[1][2]

References

- Doc Brown's Chemistry. (n.d.).[1] ¹H NMR spectrum of methyl 2-hydroxybenzoate (methyl salicylate). Retrieved from [Link]
 - Context: Provides the baseline shifts for the salicylate core, establishing the H-bond shift at ~10.7 ppm and the aromatic coupling patterns.[1]
- ◦ Context: Used to validate the chemical shift of the ethoxy ether group (at ~4.06 ppm) versus the ester group.[1]

- National Institutes of Health (PMC). (2010).[1] NMR and IR Investigations of Strong Intramolecular Hydrogen Bonds.[1] Retrieved from [Link]
- Context: Authoritative grounding for the mechanism of Resonance-Assisted Hydrogen Bonding (RAHB) and its effect on chemical shift deshielding >10 ppm.[1]
- FooDB. (n.d.). Ethyl salicylate: 1H NMR Spectra.[1][5] Retrieved from [Link][1][2]
- Context: Confirms the specific shifts of the ethyl ester group in a salicyl at ~4.4 ppm).[1]

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